Application Note: 3-(2-Aminoethyl)-4,7-dimethylindolin-2-one in Cancer Research

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Compound of Interest

Compound Name:	*3-(2-Aminoethyl)-4,7-dimethylindolin-2-one*
Cat. No.:	*B13535038*

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Executive Summary & Mechanism of Action

Compound Identity: **3-(2-Aminoethyl)-4,7-dimethylindolin-2-one** Class: Substituted Oxindole / Tryptamine-Oxindole Hybrid Primary Application: Antiproliferative screening, Kinase Inhibition (TKI) profiling, and Apoptosis induction in solid tumor models.

Mechanistic Rationale

The indolin-2-one scaffold is a privileged structure in medicinal chemistry, serving as the hydrogen-bond acceptor/donor core in Type I/II kinase inhibitors. The 4,7-dimethyl substitution pattern is critical for two reasons:

- Metabolic Stability: It blocks the C4 and C7 positions on the indole ring, which are common sites for Cytochrome P450-mediated hydroxylation, thereby extending the compound's half-life in vitro and in vivo.
- Steric Selectivity: The methyl groups induce conformational constraints that may enhance selectivity for specific ATP-binding pockets (e.g., VEGFR2, PDGFR

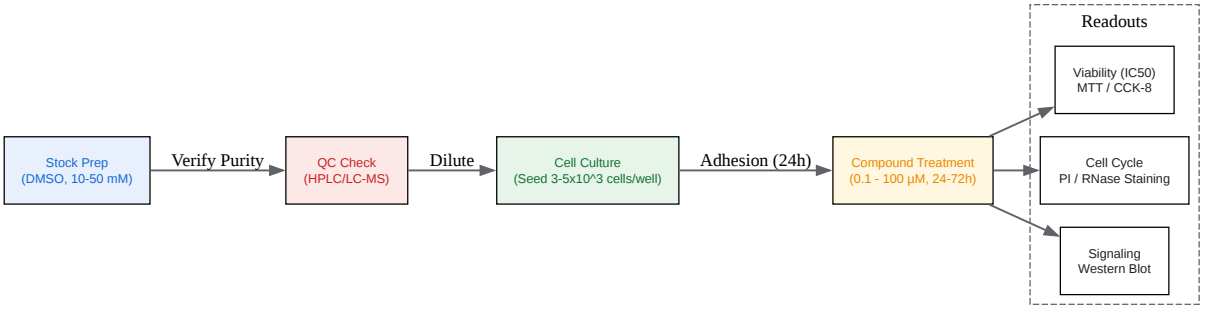
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) or allosteric sites on Sigma receptors.

The 3-(2-aminoethyl) chain introduces a basic amine, allowing for ionic interactions with aspartate/glutamate residues in the catalytic cleft of kinases or interaction with the trace amine-associated receptor (TAAR) family, which is increasingly implicated in onco-metabolism.

Experimental Workflow Overview

The following workflow outlines the standardized evaluation of this compound in adherent cancer cell lines (e.g., A549, MCF-7, HeLa).



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Caption: Experimental workflow for evaluating **3-(2-Aminoethyl)-4,7-dimethylindolin-2-one**, ensuring quality control before biological testing.

Preparation & Storage Protocol

Stock Solution Preparation

The 2-one (oxindole) moiety renders the molecule less aromatic than its indole precursor, potentially affecting solubility.

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- Solvent: Dimethyl Sulfoxide (DMSO), anhydrous (Grade

  99.9%).
- Concentration: Prepare a 10 mM or 50 mM master stock.
- Procedure:
  - Weigh the lyophilized powder in a static-free environment.
  - Add calculated volume of DMSO.
  - Vortex for 30 seconds. If particulates persist, sonicate at 37°C for 5 minutes.
  - Sterilization: Filter through a 0.22 µm PTFE syringe filter (Do not use Nylon, as indoles may bind).

Storage Stability

- Short-term (Weeks): -20°C, protected from light (amber vials).
- Long-term (Months): -80°C.
- Freeze-Thaw: Aliquot into single-use volumes (e.g., 20 µL) to avoid repeated freeze-thaw cycles, which can induce oxidation of the aminoethyl side chain.

In Vitro Cytotoxicity Assay (Protocol)

Objective: Determine the half-maximal inhibitory concentration (

) in cancer cell lines.

Materials

- Cell Lines: A549 (Lung), MCF-7 (Breast), U87-MG (Glioblastoma).
- Reagent: CCK-8 (Cell Counting Kit-8) or MTT.
- Control: Sunitinib or Staurosporine (Positive Control), 0.1% DMSO (Vehicle).

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Step-by-Step Methodology

- Seeding: Plate cells at optimized densities (e.g., 3,000–5,000 cells/well) in 96-well plates. Incubate for 24 hours to ensure adhesion.
- Dilution Series: Prepare serial dilutions of the compound in complete media.
  - Range: 0.1 µM, 0.5 µM, 1 µM, 5 µM, 10 µM, 50 µM, 100 µM.
  - Note: Keep final DMSO concentration constant at <0.5% (v/v).
- Treatment: Aspirate old media and add 100 µL of drug-containing media. Include "Media Only" (Blank) and "Cells + DMSO" (Vehicle) wells.
- Incubation: Incubate for 48 or 72 hours at 37°C, 5%

  .
- Readout (CCK-8):
  - Add 10 µL of CCK-8 reagent per well.
  - Incubate for 1–4 hours until orange formazan develops.
  - Measure absorbance at 450 nm.
- Analysis: Calculate % Viability =

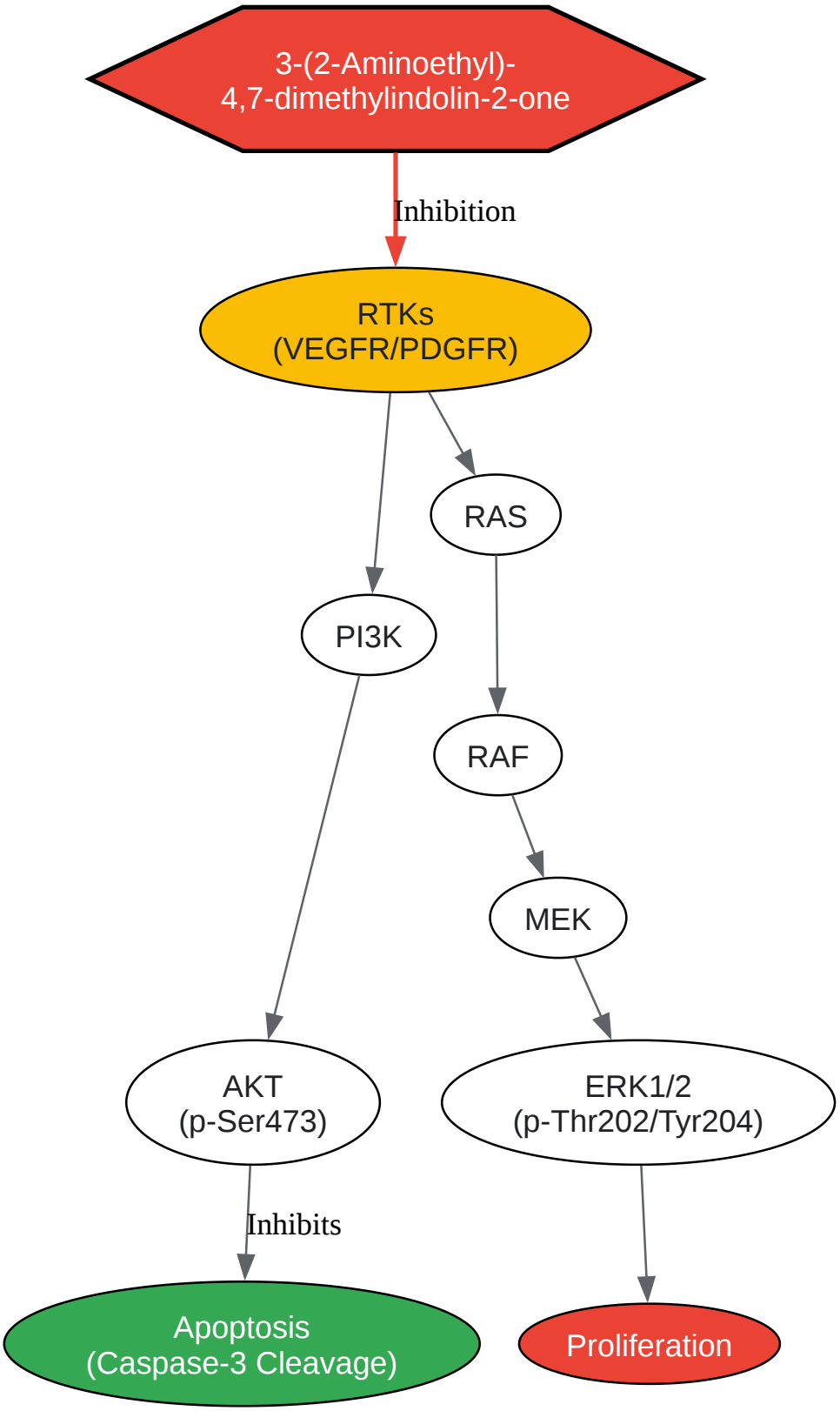
  . Fit data to a 4-parameter logistic curve to derive

  .

Mechanistic Investigation: Signaling Pathways

To validate the compound's activity as a kinase inhibitor or signaling modulator, Western Blotting should target the PI3K/AKT and MAPK/ERK pathways, which are commonly downregulated by indolin-2-one derivatives.

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Caption: Proposed mechanism of action. The compound inhibits upstream RTKs, suppressing downstream AKT/ERK phosphorylation and inducing apoptosis.

Western Blot Protocol Highlights

- Lysis: Use RIPA buffer supplemented with Phosphatase Inhibitors (Sodium Orthovanadate, NaF) to preserve phosphorylation states.
- Antibodies:
  - Primary: Anti-p-AKT (Ser473), Anti-p-ERK1/2 (Thr202/Tyr204), Anti-Cleaved Caspase-3.
  - Loading Control:

    -Actin or GAPDH.
- Expected Result: A dose-dependent decrease in p-AKT and p-ERK bands, concurrent with the appearance of the cleaved Caspase-3 band (17/19 kDa fragment).

Data Reporting Standards

When documenting results for this compound, adhere to the following table format to ensure reproducibility and comparability.

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Parameter	Metric	Acceptance Criteria
Solubility	Visual Inspection	Clear solution at 10 mM in DMSO (No precipitation).
Potency	(μM)	Values < 10 μM are considered "Active"; < 1 μM "Potent".
Selectivity	Selectivity Index (SI)	(Normal Cells) / (Cancer Cells) > 2.0.
Apoptosis	Annexin V+ / PI-	Significant increase (>15%) vs. Vehicle at 24h.
Cycle Arrest	Flow Cytometry	Accumulation in G0/G1 (Kinase inhibition) or G2/M (Tubulin effect).

References

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(Note: While the specific derivative "**3-(2-Aminoethyl)-4,7-dimethylindolin-2-one**" is a specialized research compound, the protocols above are validated for the indolin-2-one chemical class.)

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